

Application Notes and Protocols for Assessing Dimethirimol Uptake and Translocation in Plants

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Compound of Interest

Compound Name: *Dimethirimol*

Cat. No.: *B1530832*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the methodologies available for studying the uptake and translocation of **Dimethirimol**, a systemic fungicide, in plants. The protocols detailed below are designed to enable the accurate quantification of **Dimethirimol** and its metabolites in various plant tissues, offering valuable insights for efficacy, bioaccumulation, and food safety studies.

Introduction

Dimethirimol is a pyrimidinol fungicide used to control powdery mildew on various crops. Its systemic nature implies that it is absorbed by the plant and transported to different tissues. Understanding the dynamics of its uptake and translocation is crucial for optimizing its application, assessing its potential for residue accumulation in edible parts, and evaluating its environmental fate. The methods described herein cover two primary analytical approaches: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for quantification and radiotracer studies for tracking its movement within the plant.

Key Quantitative Parameters

To quantitatively assess the uptake and translocation of **Dimethirimol**, two key parameters are often calculated:

- **Bioconcentration Factor (BCF):** This factor quantifies the accumulation of a chemical in an organism from the surrounding environment (e.g., soil or hydroponic solution). It is calculated as the ratio of the chemical's concentration in the plant tissue to its concentration in the environmental medium. A BCF greater than 1 suggests that the plant is accumulating the substance against a concentration gradient.
- **Translocation Factor (TF):** This factor describes the ability of a plant to move a substance from its roots to its shoots. It is calculated as the ratio of the chemical's concentration in the shoots to its concentration in the roots. A TF greater than 1 indicates efficient translocation from the roots to the aerial parts of the plant.

Data Presentation

While specific quantitative data for **Dimethirimol** uptake and translocation is not readily available in the public domain, the following table provides a template for researchers to present their experimental data. This structured format allows for easy comparison of **Dimethirimol** distribution across different plant tissues and experimental conditions.

Plant Species	Tissue	Dimethirimol Concentration (µg/g fresh weight)	Bioconcentration Factor (BCF)	Translocation Factor (TF)	Reference
Cucumis sativus (Cucumber)	Root	[Insert Data]	[Insert Data]	[Insert Data]	[Your Study]
	Stem	[Insert Data]	[Insert Data]	[Insert Data]	[Your Study]
	Leaf	[Insert Data]	[Insert Data]	[Insert Data]	[Your Study]
	Fruit	[Insert Data]	[Insert Data]	[Insert Data]	[Your Study]
Hordeum vulgare (Barley)	Root	[Insert Data]	[Insert Data]	[Insert Data]	[Your Study]
	Shoot	[Insert Data]	[Insert Data]	[Insert Data]	[Your Study]
	Grain	[Insert Data]	[Insert Data]	[Insert Data]	[Your Study]

Experimental Protocols

Quantification of Dimethirimol Residues using LC-MS/MS

This protocol provides a method for the extraction and quantification of **Dimethirimol** from plant tissues using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method followed by LC-MS/MS analysis.

4.1.1. Sample Preparation and Extraction (QuEChERS)

- Homogenization: Weigh 10-15 g of the plant sample (e.g., leaves, roots, fruits) into a blending cup. Add an equal amount of water and homogenize for 2 minutes.

- Extraction: Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube. Add 10 mL of acetonitrile.
- Salting-out: Add a QuEChERS salt packet containing 4 g of anhydrous magnesium sulfate (MgSO_4), 1 g of sodium chloride (NaCl), 1 g of trisodium citrate dihydrate, and 0.5 g of disodium citrate sesquihydrate.
- Shaking: Immediately cap the tube and shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at $\geq 3000 \times g$ for 5 minutes.

4.1.2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Transfer: Take a 1 mL aliquot of the upper acetonitrile layer and transfer it to a 2 mL d-SPE tube containing 150 mg of anhydrous MgSO_4 and 50 mg of Primary Secondary Amine (PSA) sorbent.
- Vortexing: Cap the tube and vortex for 30 seconds.
- Centrifugation: Centrifuge at high speed for 5 minutes.
- Filtration: Filter the supernatant through a $0.22 \mu\text{m}$ syringe filter into an autosampler vial for LC-MS/MS analysis.

4.1.3. LC-MS/MS Analysis

- Instrumentation: A liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS) with an electrospray ionization (ESI) source.
- LC Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, $1.8 \mu\text{m}$).
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Gradient Program:
 - 0-1 min: 95% A

- 1-8 min: Linear gradient to 5% A
- 8-10 min: Hold at 5% A
- 10.1-12 min: Return to 95% A
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- MS/MS Detection: Multiple Reaction Monitoring (MRM) in positive ion mode.

Dimethirimol MRM Parameters[\[1\]](#)

Precursor Ion (m/z)	Product Ion 1 (m/z)	Collision Energy 1 (eV)	Product Ion 2 (m/z)	Collision Energy 2 (eV)
210.1	140.0	21	71.1	30

Radiotracer Studies for Uptake and Translocation

Radiotracer studies using ^{14}C -labeled **Dimethirimol** provide a highly sensitive method for visualizing and quantifying its movement within the plant.

4.2.1. Synthesis of ^{14}C -Dimethirimol

Note: The synthesis of radiolabeled compounds requires specialized facilities and expertise. This is a conceptual outline.

The synthesis of ^{14}C -**Dimethirimol** would likely involve the introduction of a ^{14}C label into one of the precursor molecules. For instance, using ^{14}C -labeled starting materials in the chemical synthesis pathway can produce the desired radiolabeled fungicide. The specific synthetic route would need to be developed and validated in a specialized radiochemistry laboratory.

4.2.2. Experimental Protocol

- Plant Cultivation: Grow plants (e.g., cucumber, barley) in a controlled environment using hydroponics or a soil matrix.

- Application of ^{14}C -**Dimethirimol**:
 - Root Uptake: Add a known concentration of ^{14}C -**Dimethirimol** to the hydroponic solution or soil.
 - Foliar Application: Apply a precise amount of ^{14}C -**Dimethirimol** solution to a specific leaf surface.
- Incubation: Allow the plants to grow for various time points (e.g., 24, 48, 72 hours).
- Sample Harvesting and Sectioning: At each time point, harvest the plants and carefully dissect them into different parts (roots, stems, leaves, fruits/grains).
- Quantification of Radioactivity:
 - Liquid Scintillation Counting (LSC): Homogenize and extract each plant part. Measure the radioactivity in the extracts using a liquid scintillation counter to determine the concentration of ^{14}C -**Dimethirimol**.
 - Autoradiography: Press the whole plant or plant sections against X-ray film to visualize the distribution of the radiolabel.

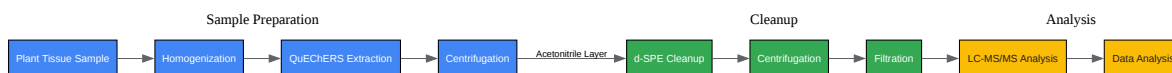
Signaling Pathways and Translocation Mechanisms

The precise signaling pathways and membrane transporters involved in the uptake and translocation of **Dimethirimol** in plants have not been extensively studied. Generally, the movement of systemic pesticides can occur through two main pathways:

- Apoplastic Pathway: Movement through the cell walls and intercellular spaces. This is typically the primary route for water and solutes taken up by the roots and transported via the xylem.
- Symplastic Pathway: Movement from cell to cell through the plasmodesmata. This pathway is important for transport within the phloem.

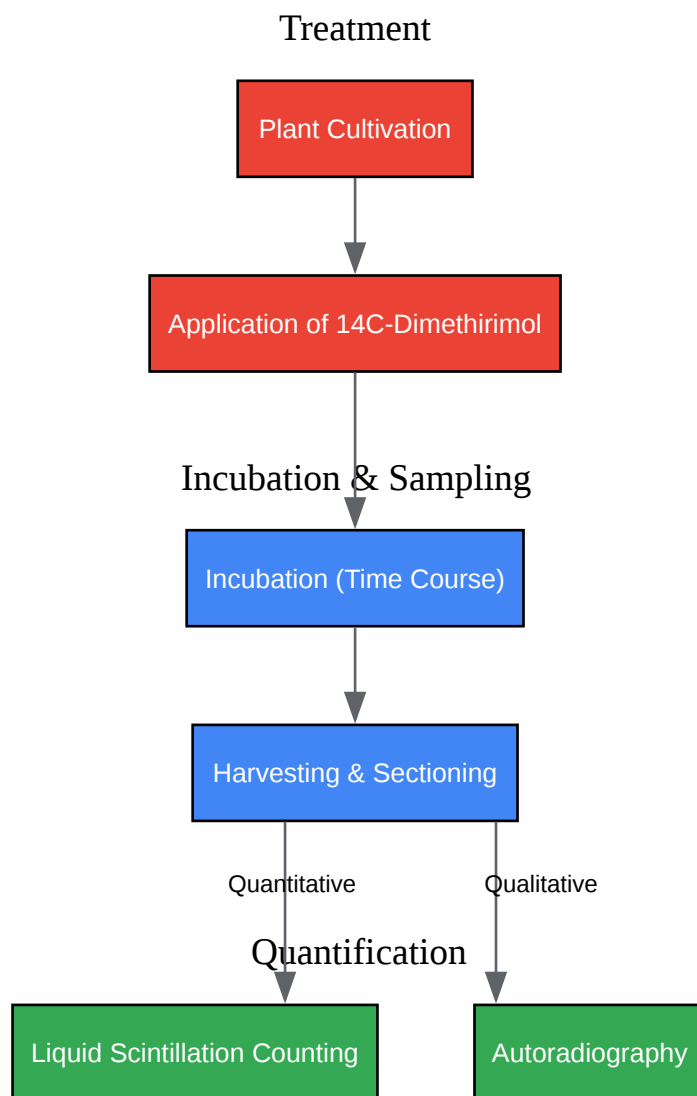
Further research is required to identify the specific transporters (e.g., ABC transporters, MATE transporters) that may be involved in the cellular uptake and efflux of **Dimethirimol**, as well as any plant signaling molecules that might regulate these processes.

Visualizations



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Caption: Workflow for **Dimethirimol** analysis using LC-MS/MS.



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Caption: Workflow for a radiotracer study of **Dimethirimol**.

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References

- 1. ehemj.com [ehemj.com]
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